

An In-depth Technical Guide to the Physicochemical Properties of Substituted Chloropyrimidines

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Compound of Interest

Compound Name: 6-chloro-N-ethylpyrimidin-4-amine

CAS No.: 872511-30-3

Cat. No.: B1330613

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A note to the reader: Comprehensive searches for the physical and chemical properties of **6-chloro-N-ethylpyrimidin-4-amine** did not yield specific data within publicly available scientific literature and chemical databases. This suggests that the compound may not be well-characterized or is not readily available.

However, a closely related analog, 6-chloro-N-methylpyrimidin-4-amine (CAS: 65766-32-7), is well-documented. This guide will provide a detailed technical overview of this analog as a valuable reference for researchers, scientists, and drug development professionals working with similar chemical scaffolds. The insights into the methyl analog can offer significant predictive value for the behavior of the ethyl-substituted counterpart.

Introduction to 6-chloro-N-methylpyrimidin-4-amine

6-chloro-N-methylpyrimidin-4-amine is a substituted pyrimidine that serves as a crucial building block in medicinal chemistry and organic synthesis. The pyrimidine core is a fundamental heterocycle found in nucleic acids and a wide array of biologically active molecules. The presence of a chlorine atom at the 6-position and a methylamino group at the 4-position

imparts a unique reactivity profile to the molecule, making it a versatile intermediate for the synthesis of more complex derivatives.

The chlorine atom can act as a leaving group in nucleophilic aromatic substitution (S_NAr) reactions, allowing for the introduction of various functional groups. The methylamino group, on the other hand, can participate in hydrogen bonding and other non-covalent interactions, which is a key feature in the design of molecules that bind to biological targets. This bifunctionality makes 6-chloro-N-methylpyrimidin-4-amine a valuable precursor for the development of compounds with potential therapeutic applications, including kinase inhibitors for cancer therapy.

Chemical Structure and Identifiers

The chemical structure of 6-chloro-N-methylpyrimidin-4-amine is depicted below.

Caption: Chemical structure of 6-chloro-N-methylpyrimidin-4-amine.

Table 1: Chemical Identifiers for 6-chloro-N-methylpyrimidin-4-amine

Identifier	Value
IUPAC Name	6-chloro-N-methylpyrimidin-4-amine[1]
CAS Number	65766-32-7[1]
Molecular Formula	C ₅ H ₆ ClN ₃ [1][2]
Molecular Weight	143.57 g/mol [1][2]
InChI Key	WZVLJUBTIWFTIE-UHFFFAOYSA-N[1]
Canonical SMILES	<chem>CNC1=CC(=NC=N1)Cl</chem> [1]

Physical and Chemical Properties

The physicochemical properties of a compound are critical for its handling, storage, and application in chemical synthesis and drug development.

Table 2: Physical and Chemical Properties of 6-chloro-N-methylpyrimidin-4-amine

Property	Value	Source
Appearance	Solid	[2]
Purity	≥98%	[2]
pKa	2.80 ± 0.10 (Predicted)	
LogP	1.5	[1]

Reactivity and Chemical Behavior

The reactivity of 6-chloro-N-methylpyrimidin-4-amine is dominated by the electrophilic nature of the pyrimidine ring, which is enhanced by the presence of the electron-withdrawing chlorine atom. This makes the 6-position susceptible to nucleophilic aromatic substitution (S_NAr).

The general mechanism for an S_NAr reaction at the 6-position is as follows:

- **Nucleophilic Attack:** A nucleophile attacks the carbon atom bearing the chlorine, leading to the formation of a resonance-stabilized anionic intermediate known as a Meisenheimer complex.
- **Departure of the Leaving Group:** The chloride ion is expelled, and the aromaticity of the pyrimidine ring is restored, yielding the substituted product.

The rate of this reaction is influenced by the nature of the nucleophile, the solvent, and the temperature. Common nucleophiles used in reactions with chloropyrimidines include amines, alkoxides, and thiolates.

Spectral Data and Characterization

Spectroscopic techniques are essential for the structural elucidation and purity assessment of 6-chloro-N-methylpyrimidin-4-amine.

Mass Spectrometry

Mass spectrometry confirms the molecular weight of the compound. For 6-chloro-N-methylpyrimidin-4-amine, the mass spectrum would show a molecular ion peak (M⁺) at m/z

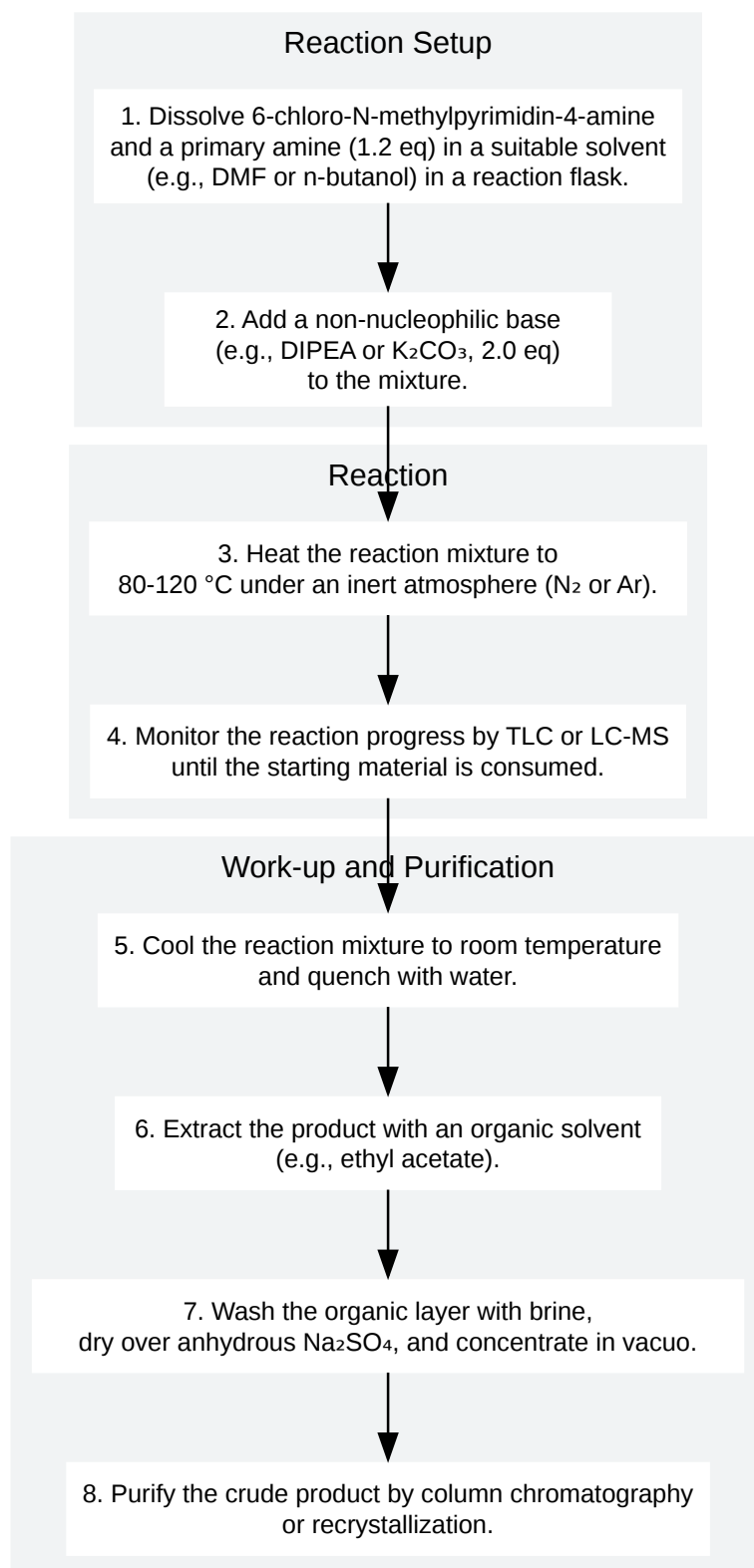
143 and an M+2 peak at m/z 145 with an intensity ratio of approximately 3:1, which is characteristic of the isotopic abundance of chlorine (^{35}Cl and ^{37}Cl)[1].

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum would provide information about the different types of protons in the molecule. Expected signals would include:
 - A singlet for the proton on the pyrimidine ring.
 - A signal for the N-H proton of the methylamino group, which may be a broad singlet.
 - A signal for the methyl protons, which might show coupling to the N-H proton depending on the solvent and temperature.
- ^{13}C NMR: The carbon NMR spectrum would show distinct signals for each of the carbon atoms in the pyrimidine ring and the methyl group.

Experimental Protocol: Nucleophilic Aromatic Substitution

The following is a representative protocol for the reaction of 6-chloro-N-methylpyrimidin-4-amine with a generic primary amine (R-NH_2) to illustrate its use as a synthetic intermediate.



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Caption: A generalized workflow for the nucleophilic aromatic substitution of 6-chloro-N-methylpyrimidin-4-amine.

Causality Behind Experimental Choices:

- **Solvent:** A polar aprotic solvent like DMF or a high-boiling solvent like n-butanol is chosen to facilitate the dissolution of the reactants and to allow for heating to the required reaction temperature.
- **Base:** A non-nucleophilic base is used to neutralize the HCl that is formed during the reaction, driving the equilibrium towards the product. Using a nucleophilic base could lead to unwanted side reactions.
- **Inert Atmosphere:** Heating amines in the presence of air can lead to oxidation. An inert atmosphere protects the reactants and products from degradation.
- **Monitoring:** Regular monitoring of the reaction is crucial to determine the optimal reaction time and to prevent the formation of byproducts due to prolonged heating.

Safety and Handling

Based on the safety data for 6-chloro-N-methylpyrimidin-4-amine, the following hazards are identified:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H317: May cause an allergic skin reaction.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Measures:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.

- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P301+P317: IF SWALLOWED: Get medical help.
- P302+P352: IF ON SKIN: Wash with plenty of water.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

It is imperative to handle this compound in a well-ventilated fume hood and to use appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.

Conclusion

While specific data for **6-chloro-N-ethylpyrimidin-4-amine** remains elusive, the detailed analysis of its close analog, 6-chloro-N-methylpyrimidin-4-amine, provides a solid foundation for researchers. The principles of reactivity, the expected spectral characteristics, and the general synthetic methodologies are likely to be highly transferable to the ethyl analog. As a versatile synthetic intermediate, this class of compounds holds significant promise for the development of novel molecules with diverse applications in the pharmaceutical and agrochemical industries.

References

- PubChem. 6-chloro-N-methylpyrimidin-4-amine. National Center for Biotechnology Information. [\[Link\]](#)
- PubChem. 6-Chloro-2-methylpyrimidin-4-amine. National Center for Biotechnology Information. [\[Link\]](#)

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